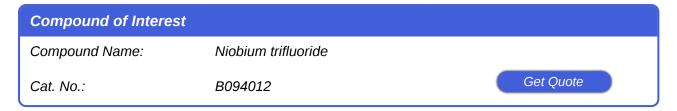


A Comprehensive Technical Guide to the Thermodynamic Properties of Niobium Trifluoride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the thermodynamic data available for **niobium trifluoride** (NbF₃). The information is compiled from a critical evaluation of experimental data and computational modeling, offering a valuable resource for professionals in research and development.

Thermodynamic Data of Niobium Trifluoride

The thermodynamic properties of solid **niobium trifluoride** have been assessed by coupling density functional theory (DFT) with the CALPHAD (Calculation of Phase Diagrams) approach. [1][2] The following table summarizes the key thermodynamic parameters for crystalline NbF₃ at standard conditions (298.15 K).[1]



Property	Symbol	Value	Units
Standard Enthalpy of Formation	ΔfH ⁰ (298)	-1176.91	kJ·mol ^{−1}
Standard Entropy	Sº(298)	110.74	J·K ^{−1} ·mol ^{−1}
Heat Capacity (298.15-352 K)	Ср	39.579 + 0.1718·T	J·K ^{−1} ·mol ^{−1}
Heat Capacity (352- 3500 K)	Ср	99.801 + 0.0017·T	J·K ⁻¹ ·mol ⁻¹

Experimental Protocols for Synthesis

Niobium trifluoride, a dark-blue crystalline substance, has been synthesized via several methods since its first preparation in 1955.[1] The two primary experimental routes for obtaining NbF₃ are detailed below.

Synthesis from Niobium Hydride and Hydrofluoric Acid

The inaugural synthesis of **niobium trifluoride** was achieved by reacting niobium hydride (NbH_{0.7}) with aqueous hydrofluoric acid (HF) at an elevated temperature.[1]

Experimental Workflow:

Caption: Synthesis of NbF3 from Niobium Hydride.

Synthesis via Disproportionation of Niobium Tetrafluoride

A more common laboratory-scale synthesis involves the thermal disproportionation of niobium tetrafluoride (NbF₄).[3][4] When heated in a vacuum, NbF₄ is stable between 275 °C and 325 °C.[3][4] However, at 350 °C, it rapidly disproportionates to yield niobium pentafluoride (NbF₅) and **niobium trifluoride** (NbF₃).[3][4]

Reaction: $2NbF_4(s) \rightarrow NbF_5(g) + NbF_3(s)[3][4]$

Experimental Workflow:



Caption: Synthesis of NbF₃ via Disproportionation.

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